

Application Notes and Protocols for Fumagillin Treatment of Nosema in Honey Bees

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fumigatin*

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These application notes provide a comprehensive overview and detailed protocols for the use of fumagillin in the treatment of *Nosema apis* and *Nosema ceranae* in honey bee (*Apis mellifera*) colonies. The information is compiled from peer-reviewed scientific literature and established beekeeping practices.

Introduction

Nosema disease, caused by the microsporidian parasites *Nosema apis* and *Nosema ceranae*, is a significant threat to honey bee health, impacting colony productivity and survival.^{[1][2]} Fumagillin, an antibiotic derived from the fungus *Aspergillus fumigatus*, is the only registered treatment for Nosema in North America and has a long history of use.^{[3][4][5]} It functions by inhibiting the enzyme methionine aminopeptidase 2 (MetAP2), thereby suppressing the replication of the parasite.^[6] Fumagillin is effective against the vegetative stage of Nosema but does not kill the spores.^{[3][6]} This document outlines the protocols for its application and methods for evaluating its efficacy.

Quantitative Data Summary

The following tables summarize the various dosages and treatment regimens for fumagillin application as reported in scientific literature and product labels.

Table 1: Recommended Fumagillin Dosages for *Nosema apis*

Treatment Timing	Active Ingredient per Colony	Example Preparation (Fumagilin-B®)	Volume per Colony	No. of Colonies Treated per 454g Jar	Reference
Fall (Overwintering Colonies)	190 mg	454g in 50 US gallons of 2:1 sugar syrup	1 US gallon	50	[4] [7]
190 mg	454g in 100 US gallons of 2:1 sugar syrup	2 US gallons	50	[7]	
Spring (Package Bees)	95 mg	454g in 100 US gallons of 1:1 sugar syrup	1 US gallon	100	[4] [7]
95 mg	454g in 50 US gallons of 1:1 sugar syrup	0.5 US gallon	100	[7]	

Table 2: Investigated and Suggested Fumagillin Dosages for *Nosema ceranae*

Treatment Timing	Active Ingredient per Colony	Application Method	Key Findings	Reference
Spring	30 mg repeated 4 times at 1-week intervals	Medicated 1:1 sugar syrup	Suggested method due to increased persistence of <i>N. ceranae</i> .	[7]
Spring	100 mg	Medicated syrup	Reduced spring spore counts by approximately half in two trials.	[1]
Spring (following 200mg fall dose)	42 mg	Medicated syrup	Reduced <i>Nosema</i> levels compared to fall dose alone, but infection still detectable.	[1]
Fall	400 or 600 mg	Medicated syrup	Provided better control of spring <i>Nosema</i> levels than the typical 200 mg dose.	[1]
Mild Infestation	102 mg (2 doses of 51 mg, 1 week apart)	Medicated syrup	Best result for controlling <i>N. ceranae</i> in colonies with mild disease intensity.	[8]
Semi-severe Infestation	102 mg (in 2 or 3 doses) or 120 mg (in 4 doses)	Medicated syrup	Efficacy is more affected by disease intensity than by dosage	[8]

or application
method.

Experimental Protocols

Protocol for Preparation of Fumagillin-Medicated Sugar Syrup

This protocol describes the preparation of a stock solution and working solutions of fumagillin in sugar syrup for administration to honey bee colonies.

Materials:

- Fumagilin-B® (or equivalent product containing fumagillin dicyclohexylamine)
- Sucrose (granulated sugar)
- Water (deionized or non-chlorinated)
- Scale (accurate to 0.1 g)
- Graduated cylinders or measuring containers
- Clean, food-grade mixing vessel
- Stirring rod or mechanical mixer

Procedure:

- Prepare Sugar Syrup:
 - For a 2:1 syrup (fall feeding), dissolve 2 parts sucrose in 1 part water by weight (e.g., 2 kg sugar in 1 L water). Stir until the sugar is completely dissolved. Do not heat the syrup, as heat can degrade fumagillin.[7]
 - For a 1:1 syrup (spring feeding), dissolve 1 part sucrose in 1 part water by weight (e.g., 1 kg sugar in 1 L water).

- Calculate Fumagillin Requirement: Determine the total amount of Fumagilin-B® needed based on the number of colonies to be treated and the desired dosage per colony (refer to Tables 1 and 2).
- Prepare Medicated Syrup:
 - Accurately weigh the required amount of Fumagilin-B®.
 - In a separate container, create a premix by dissolving the weighed Fumagilin-B® in a small amount of the prepared sugar syrup. Stir vigorously to ensure it is well-dispersed.
 - Add the premix to the main volume of sugar syrup.
 - Agitate the final mixture thoroughly to ensure uniform distribution of the medication.^[7]
- Stability and Storage:
 - Prepare the medicated syrup no more than 24 hours before feeding.^[7]
 - Fumagillin is sensitive to light and heat.^{[4][9]} Store the medicated syrup in a cool, dark place. Studies have shown that fumagillin degrades in syrup, with the rate of degradation increasing with temperature.^[9]

Protocol for Application of Medicated Syrup to Colonies

Materials:

- Prepared fumagillin-medicated sugar syrup
- In-hive feeders (e.g., frame feeders, top feeders)
- Protective beekeeping gear

Procedure:

- Timing of Application:
 - Fall Treatment: Apply after the final honey supers have been removed to prevent contamination of honey for human consumption.^[7] This treatment aims to reduce Nosema

levels before winter.

- Spring Treatment: Apply to newly established packages or to overwintered colonies to suppress the buildup of Nosema in the spring.^[7] Do not feed medicated syrup within 4 weeks of adding honey supers.^[7]
- Administration:
 - Open the hive wearing appropriate protective gear.
 - Pour the calculated volume of medicated syrup into the in-hive feeder.
 - Avoid barrel or open feeding, as heavily infected colonies may be poor foragers and receive insufficient medication.^[7]
 - Ensure each colony receives the full intended dose.

Protocol for Efficacy Assessment: Spore Counting

This protocol outlines the standard method for determining the intensity of Nosema infection in a colony by counting spores in a composite sample of adult bees.

Materials:

- Sample of 30-60 adult bees collected from the hive entrance or from under the inner cover^[10]
- 70% Ethanol for sample preservation (if not processed immediately)
- Mortar and pestle or stomacher bags
- Distilled water
- Hemocytometer (counting chamber)
- Microscope (400x magnification)
- Micropipette

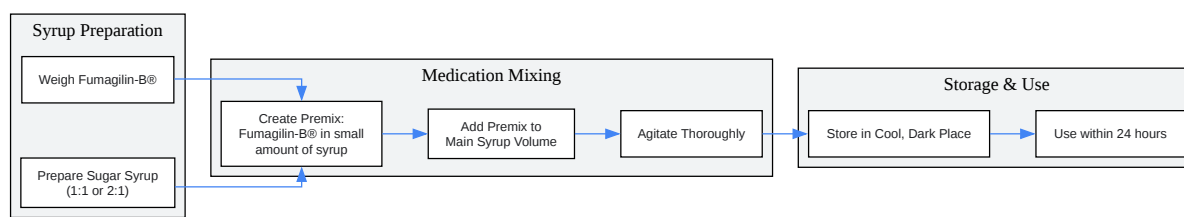
Procedure:

- **Sample Collection:** Collect a representative sample of older, foraging bees from the hive entrance or bees from the top of the brood frames.
- **Sample Preparation (Composite Sample):**
 - Place the abdomens of 30-60 bees into a mortar or a stomacher bag.
 - Add 1 mL of distilled water for each bee abdomen (e.g., 30 mL for 30 bees).
 - Thoroughly crush and grind the abdomens to release the spores.
 - Filter the resulting suspension through cheesecloth to remove large debris.
- **Spore Counting:**
 - Thoroughly mix the filtered suspension.
 - Immediately load the hemocytometer with a small volume of the suspension using a micropipette.
 - Allow the spores to settle for a few minutes.
 - Under the microscope at 400x magnification, count the number of Nosema spores in the central grid of the hemocytometer.
 - Repeat the count for a second chamber and average the results.
- **Calculation of Spore Load:**
 - Use the following formula to calculate the number of spores per bee: Spores per bee = (Average spore count per grid square) x (Volume of suspension in mL) x (Hemocytometer conversion factor) / (Number of bees in the sample)
 - The economic treatment threshold for *N. apis* has traditionally been 1 million spores per bee.^[3] However, this threshold may need to be re-evaluated for *N. ceranae*.^[10]

- Efficacy Evaluation:
 - Collect pre-treatment and post-treatment samples (e.g., 2-3 weeks after the final application) from both treated and untreated control colonies.[2]
 - Compare the spore loads to determine the percentage reduction and the effectiveness of the treatment.

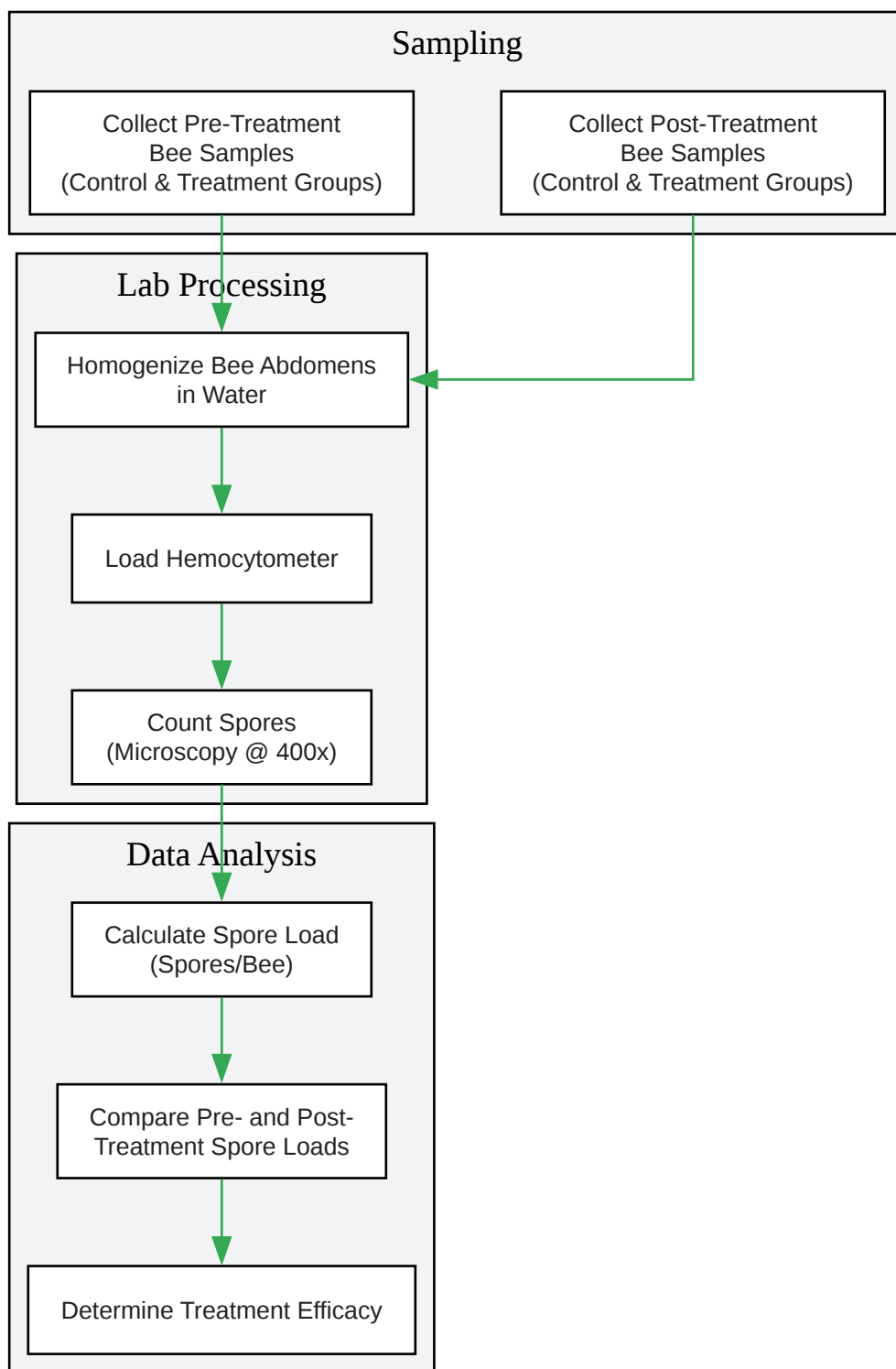
Visualizations

Experimental Workflow Diagrams



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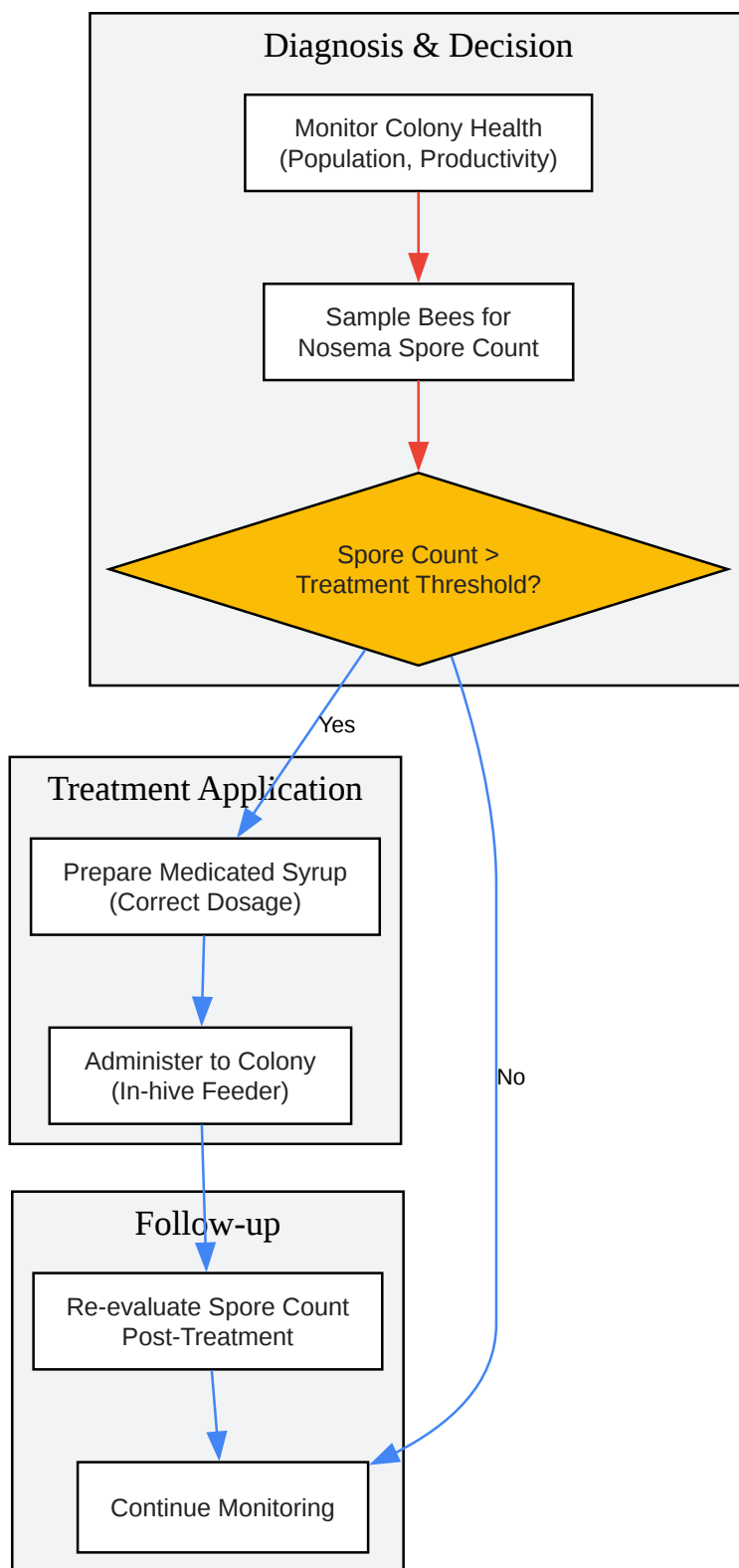
Caption: Workflow for the preparation of fumagillin-mediated sugar syrup.



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Caption: Workflow for assessing the efficacy of fumagillin treatment.

Logical Relationship Diagram



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Caption: Decision-making logic for fumagillin treatment of Nosema.

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